

Application Notes & Protocols: *tert*-Butylsulfonamide in Multi-Component Reactions

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Compound of Interest

Compound Name: *tert*-Butylsulfonamide

CAS No.: 34813-49-5

Cat. No.: B1227323

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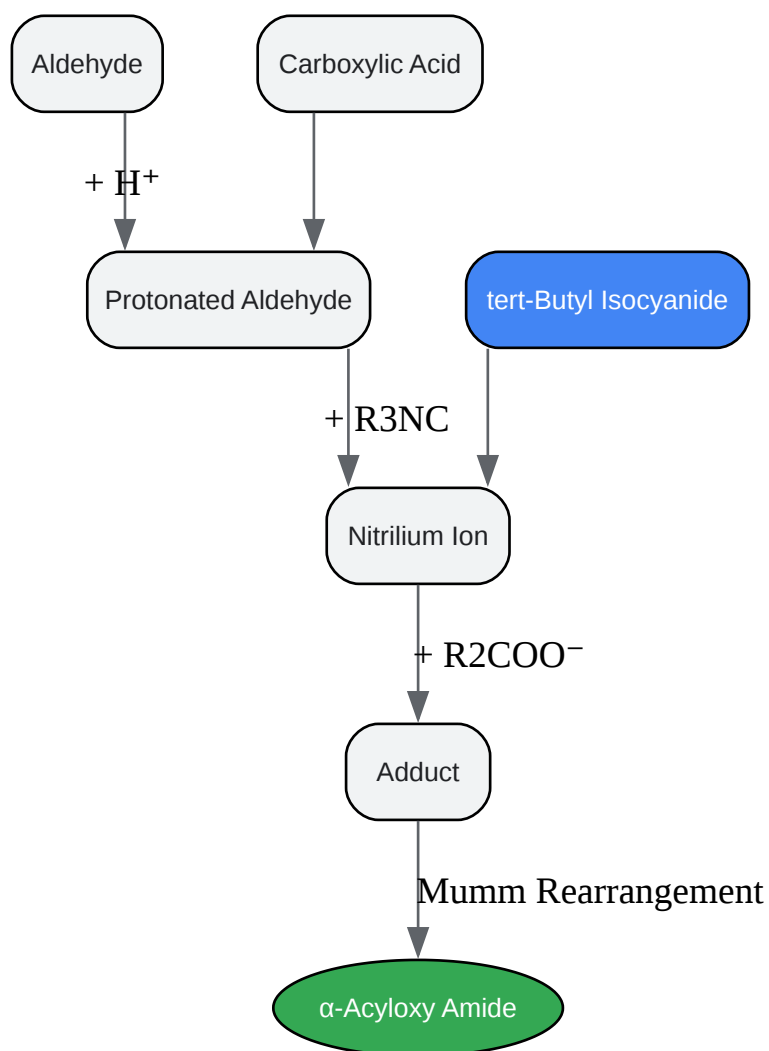
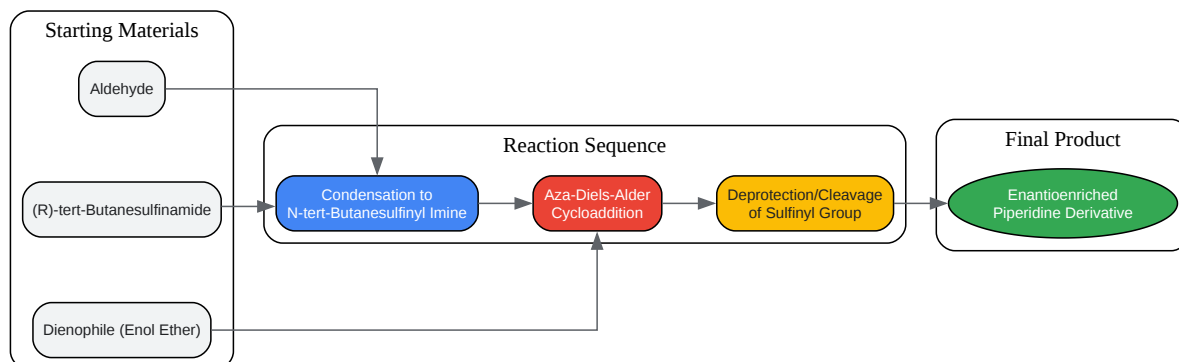
For Researchers, Scientists, and Drug Development Professionals

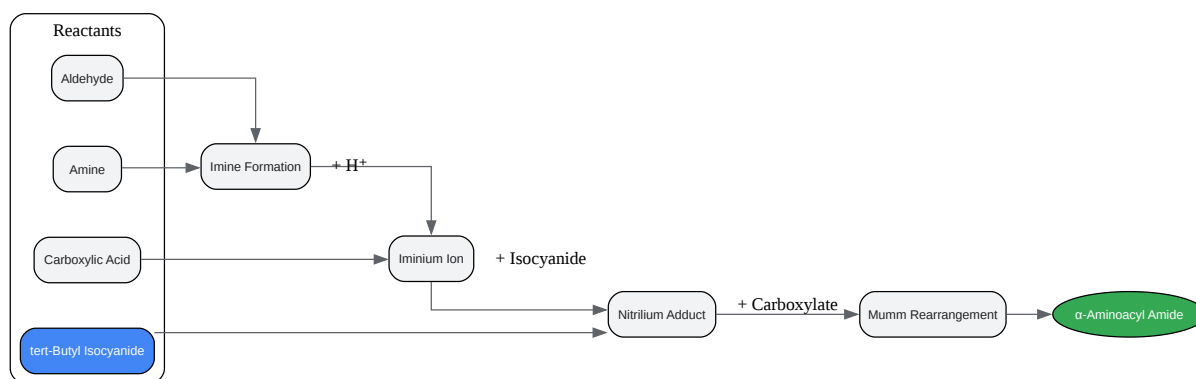
These application notes provide detailed protocols and data for the utilization of ***tert*-butylsulfonamide** and its precursor, *tert*-butanesulfinamide, in multi-component reactions (MCRs) for the synthesis of complex nitrogen-containing heterocycles. The focus is on asymmetric synthesis, where the chirality of the sulfonamide precursor is leveraged to control the stereochemical outcome of the reaction.

Application Note 1: Asymmetric Synthesis of Piperidine Derivatives via a [4+2] Aza-Diels-Alder Reaction

This protocol details a multi-component approach for the asymmetric synthesis of highly substituted piperidine derivatives. The key step involves a diastereoselective aza-Diels-Alder reaction between an electron-rich dienophile and an *N*-sulfonyl-1-aza-1,3-butadiene. The chirality is introduced via (R)- or (S)-*tert*-butanesulfinamide, which serves as a chiral auxiliary to direct the stereochemical course of the cycloaddition.

Logical Workflow for Asymmetric Piperidine Synthesis





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